

The Synthesis and Utility of Methyl 5-oxohept-6-enoate: A Technical Guide

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Compound of Interest

Compound Name: Methyl 5-oxohept-6-enoate

Cat. No.: B15478925

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Abstract

Methyl 5-oxohept-6-enoate is a versatile bifunctional molecule that serves as a valuable intermediate in organic synthesis. Its structure, featuring both a keto-enol system and a methyl ester, allows for a variety of chemical transformations, making it a key building block in the construction of complex molecular architectures. This technical guide provides a comprehensive overview of the synthesis and reactivity of **Methyl 5-oxohept-6-enoate**, with a focus on detailed experimental protocols and reaction workflows. While the compound is utilized in several synthetic routes, this guide notes the absence of publicly available spectroscopic characterization data for the isolated molecule.

Introduction

Methyl 5-oxohept-6-enoate, with the chemical formula $C_8H_{12}O_3$, is an α,β -unsaturated carbonyl compound. The strategic placement of its functional groups—a ketone at the 5-position and a vinyl group at the 6-position, coupled with a methyl ester—renders it a versatile precursor in various synthetic endeavors. Its utility has been demonstrated in the synthesis of alkaloids and other complex natural products, primarily through its reactivity in annulation and reduction reactions.^[1] This document consolidates the available information on its preparation and subsequent chemical applications.

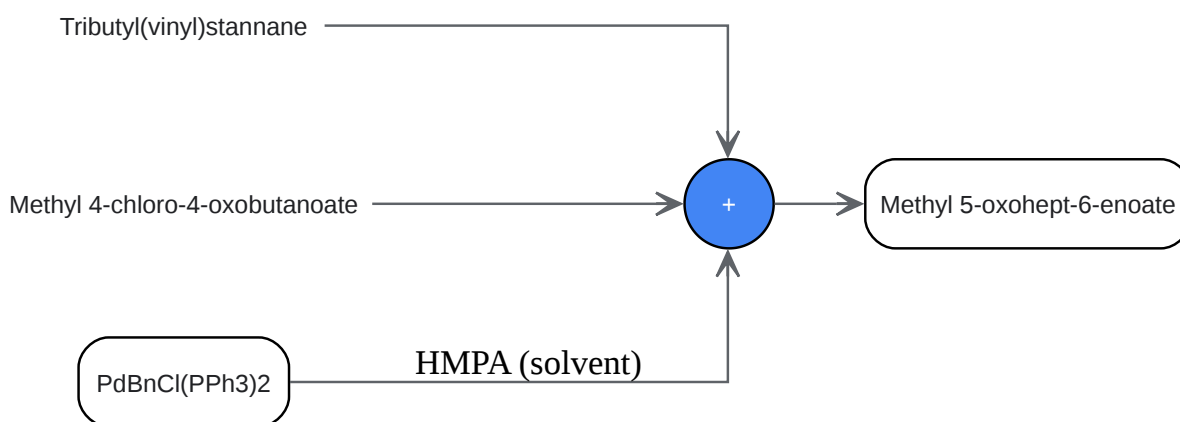
Synthesis of Methyl 5-oxohept-6-enoate

A reliable method for the synthesis of **Methyl 5-oxohept-6-enoate** involves a palladium-catalyzed Stille coupling reaction. This approach offers a direct route to the target molecule.

Experimental Protocol: Palladium-Catalyzed Synthesis

A detailed experimental procedure for the synthesis of **Methyl 5-oxohept-6-enoate** is provided in the "Science of Synthesis" series. The following protocol is adapted from that source.

Reaction Scheme:



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Caption: Palladium-catalyzed synthesis of **Methyl 5-oxohept-6-enoate**.

Materials:

Reagent/Material	Molar Mass (g/mol)	Amount	Moles
Tributyl(vinyl)stannane	317.09	4.0 g	12.63 mmol
Unspecified Precursor	-	-	-
PdBnCl(PPh ₃) ₂	757.65	41.6 mg	0.055 mmol
Hexamethylphosphoramide (HMPA)	179.20	-	-
Silica Gel	-	-	-
Hexane	86.18	-	-
Diethyl ether (Et ₂ O)	74.12	-	-

Procedure:

- To a solution of the appropriate precursor in hexamethylphosphoramide (HMPA), add tributyl(vinyl)stannane (4.0 g, 12.63 mmol) and PdBnCl(PPh₃)₂ (41.6 mg, 0.055 mmol).
- Stir the reaction mixture at room temperature until the reaction is complete (monitoring by an appropriate technique such as TLC or GC is recommended).
- Upon completion, the resulting yellow oil is purified by column chromatography on silica gel.
- Elute the product using a mixture of hexane and diethyl ether (3:1).
- The final product, **Methyl 5-oxohept-6-enoate**, is obtained as a clear oil.

Results:

Product	Yield
Methyl 5-oxohept-6-enoate	11 mg (68%)

Note: The original source mentions the product as an 11:1 mixture of diastereomers, which may suggest a precursor with existing stereocenters.

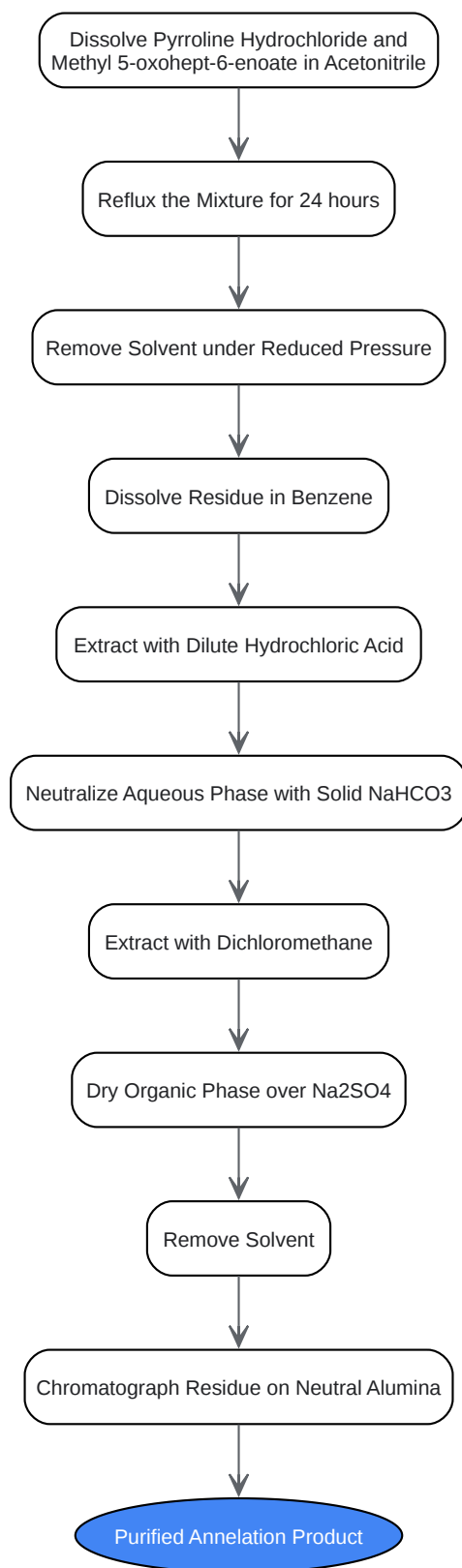
Chemical Reactivity and Applications

Methyl 5-oxohept-6-enoate is a valuable intermediate in the synthesis of complex molecules, particularly in the construction of cyclic systems. One notable application is its use in the total synthesis of Sceletium alkaloid A-4.

Experimental Protocol: Acid-Catalyzed Annelation

The following protocol from The Journal of Organic Chemistry (1975) details the use of **Methyl 5-oxohept-6-enoate** in an acid-catalyzed annelation reaction.

Reaction Workflow:



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Caption: Experimental workflow for the acid-catalyzed annelation.

Materials:

Reagent/Material	Molar Mass (g/mol)	Amount	Moles
Pyrroline Hydrochloride	-	290 mg	1.33 mmol
Methyl 5-oxohept-6-enoate	156.18	625 mg	4.0 mmol
Dry Acetonitrile	41.05	25 mL	-
Benzene	78.11	-	-
Dilute Hydrochloric Acid	-	-	-
Solid Sodium Bicarbonate	84.01	-	-
Dichloromethane	84.93	-	-
Sodium Sulfate	142.04	-	-
Neutral Alumina	-	-	-

Procedure:

- Dissolve the hydrochloride salt of the pyrroline (290 mg, 1.33 mmol) and **Methyl 5-oxohept-6-enoate** (625 mg, 4.0 mmol) in 25 mL of dry acetonitrile.
- Reflux the mixture for 24 hours.
- After cooling, remove the solvent under reduced pressure.
- Dissolve the residue in benzene and extract with dilute hydrochloric acid.
- Neutralize the aqueous phase with solid sodium bicarbonate and extract with dichloromethane.

- Dry the combined organic extracts over sodium sulfate.
- Remove the solvent under reduced pressure, and chromatograph the residue on neutral alumina to yield the purified product.

Other Reported Reactions

- Reduction: The unsaturated oxo ester can be reduced using catecholborane in the presence of an oxazaborolidine catalyst.[2] This reaction proceeds at -78°C and has been reported with a 30% yield and 76% enantiomeric excess.[2]

Quantitative Data

A thorough search of the available chemical literature and databases did not yield specific, isolated spectroscopic data (¹H-NMR, ¹³C-NMR, IR, Mass Spectrometry) for **Methyl 5-oxohept-6-enoate**. While its synthesis and use in subsequent reactions are documented, the characterization data for the compound itself is not explicitly provided in the cited sources. It is plausible that the compound is often used in situ or that its characterization data resides in proprietary databases or the supplementary information of older, less accessible publications.

Conclusion

Methyl 5-oxohept-6-enoate is a synthetically useful intermediate, with established protocols for its preparation and subsequent utilization in carbon-carbon bond-forming reactions. The palladium-catalyzed Stille coupling provides a direct route to its synthesis, while its application in acid-catalyzed annulation reactions highlights its utility in building complex molecular scaffolds. The lack of publicly available spectroscopic data for the isolated compound presents a challenge, and future work in this area would be beneficial to the scientific community. The detailed protocols provided in this guide offer a valuable resource for researchers looking to synthesize and utilize this versatile chemical building block.

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References

- 1. (2R,4S,5S)-5-Methoxy-4-methyl-3-oxohept-6-en-2-yl benzoate - PMC [pmc.ncbi.nlm.nih.gov]
- 2. iucrdata.iucr.org [iucrdata.iucr.org]
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